

# An In-depth Technical Guide to the Physical Properties of Cyclobutyl Methyl Ketone

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## Compound of Interest

Compound Name: *Cyclobutyl methyl ketone*

Cat. No.: *B1346604*

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This technical guide provides a comprehensive overview of the key physical properties of **cyclobutyl methyl ketone** (CAS No: 3019-25-8), specifically its boiling point and density.[\[1\]](#)[\[2\]](#) This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering precise data and standardized experimental protocols.

## Core Physical Properties

**Cyclobutyl methyl ketone**, also known as acetylcylobutane, is an alicyclic ketone with the molecular formula C<sub>6</sub>H<sub>10</sub>O.[\[2\]](#)[\[3\]](#) It presents as a liquid at room temperature and possesses a characteristic peppermint-like odor.[\[4\]](#)

## Quantitative Data Summary

The physical properties of **cyclobutyl methyl ketone** have been determined through various experimental measurements. The following table summarizes the key quantitative data for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	137-139 °C	at 754 mmHg[3]
138 °C	Not specified[4]	
134-135 °C	Not specified[5]	
Density	0.902 g/mL	at 25 °C[3][4]
0.9 g/mL	Not specified[5]	
Refractive Index	n <sub>20/D</sub> 1.432	at 20 °C[3]

## Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid compounds such as **cyclobutyl methyl ketone**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For accurate determination, particularly with small sample volumes, the Thiele tube method is highly effective.[6]

Protocol: Thiele Tube Method

Objective: To determine the boiling point of a liquid sample using micro-scale techniques.[6][7]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heating source (Bunsen burner or oil bath)

- Sample of **cyclobutyl methyl ketone**

Procedure:

- A small amount (approximately 0.5 mL) of **cyclobutyl methyl ketone** is placed into the small test tube.[6]
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[6]
- The thermometer and tube assembly are inserted into a Thiele tube containing heat-transfer oil (e.g., mineral oil), ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, allowing for even heat distribution via convection.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[6] This is the point where the vapor pressure of the sample equals the external pressure.
- The atmospheric pressure should be recorded, as boiling points are pressure-dependent.

Density is an intrinsic property of a substance, defined as its mass per unit volume. The pycnometer method is a precise technique for determining the density of liquids.[8]

Protocol: Pycnometer Method

Objective: To accurately determine the density of a liquid sample.[\[8\]](#)

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Distilled water (for calibration)
- Acetone (for cleaning and drying)
- Sample of **cyclobutyl methyl ketone**

Procedure:

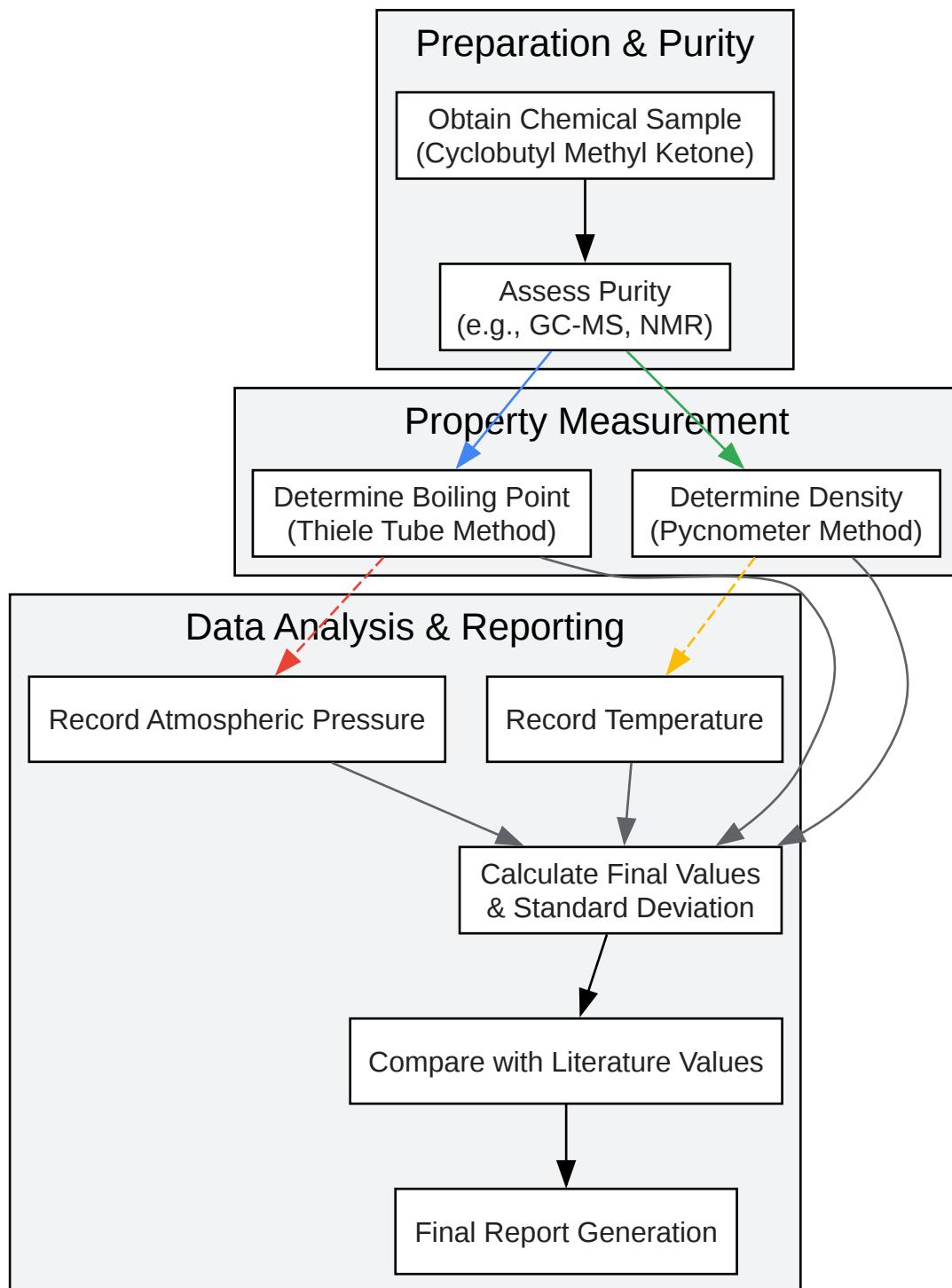
- Calibration of Pycnometer Volume:
  - The pycnometer is thoroughly cleaned, rinsed with distilled water, then acetone, and dried completely.
  - The mass of the clean, dry, and empty pycnometer ( $m_{pyc}$ ) is accurately measured.
  - The pycnometer is filled with distilled water of a known temperature and density. The stopper is inserted, ensuring any excess water exits through the capillary.
  - The exterior of the pycnometer is carefully dried, and its mass when filled with water ( $m_{pyc+water}$ ) is measured.
  - The volume of the pycnometer ( $V_{pyc}$ ) is calculated using the known density of water ( $\rho_{water}$ ) at that temperature:  $V_{pyc} = (m_{pyc+water} - m_{pyc}) / \rho_{water}$
- Measurement of Sample Density:
  - The calibrated pycnometer is emptied and dried thoroughly.
  - It is then filled with **cyclobutyl methyl ketone**, and the stopper is inserted.

- The mass of the pycnometer filled with the sample ( $m_{\text{pyc+sample}}$ ) is measured at a controlled temperature (e.g., 25 °C).
- The mass of the sample ( $m_{\text{sample}}$ ) is calculated:  $m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$
- The density of the **cyclobutyl methyl ketone** ( $\rho_{\text{sample}}$ ) is then calculated:  $\rho_{\text{sample}} = m_{\text{sample}} / V_{\text{pyc}}$

## Logical Workflow Visualization

The following diagram illustrates a standardized workflow for the characterization of the physical properties of a liquid chemical sample like **cyclobutyl methyl ketone**.

## Workflow for Physical Property Determination



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Workflow for Physical Property Determination

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